

Thermophysical Properties of Ethyl L-lactate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl L-lactate

Cat. No.: B032942

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Introduction: **Ethyl L-lactate**, an ester of L-lactic acid, is increasingly recognized as a green and versatile solvent with significant potential across the pharmaceutical, food, and materials science sectors. Its biodegradable nature, low toxicity, and derivation from renewable resources make it an attractive alternative to conventional volatile organic compounds. A thorough understanding of its thermophysical properties as a function of temperature is paramount for its effective implementation in various applications, from reaction engineering and drug formulation to process design and optimization. This technical guide provides a comprehensive overview of the key thermophysical properties of pure **Ethyl L-lactate** at different temperatures, details the experimental protocols for their determination, and presents visual workflows for these methodologies.

Density

The density of a liquid is a fundamental property that influences fluid dynamics, heat and mass transfer, and reaction kinetics. For **Ethyl L-lactate**, density decreases linearly with an increase in temperature, a typical behavior for most liquids.

Data Presentation: Density of Ethyl L-lactate

Temperature (°C)	Temperature (K)	Density (g/cm ³)
20	293.15	1.034 ^[1]
25	298.15	1.031
30	303.15	1.026
40	313.15	1.017
50	323.15	1.007
60	333.15	0.998

Note: Data is compiled from various sources and interpolated for consistency. The value at 20°C is a commonly cited literature value.

Experimental Protocol: Vibrating Tube Densitometry

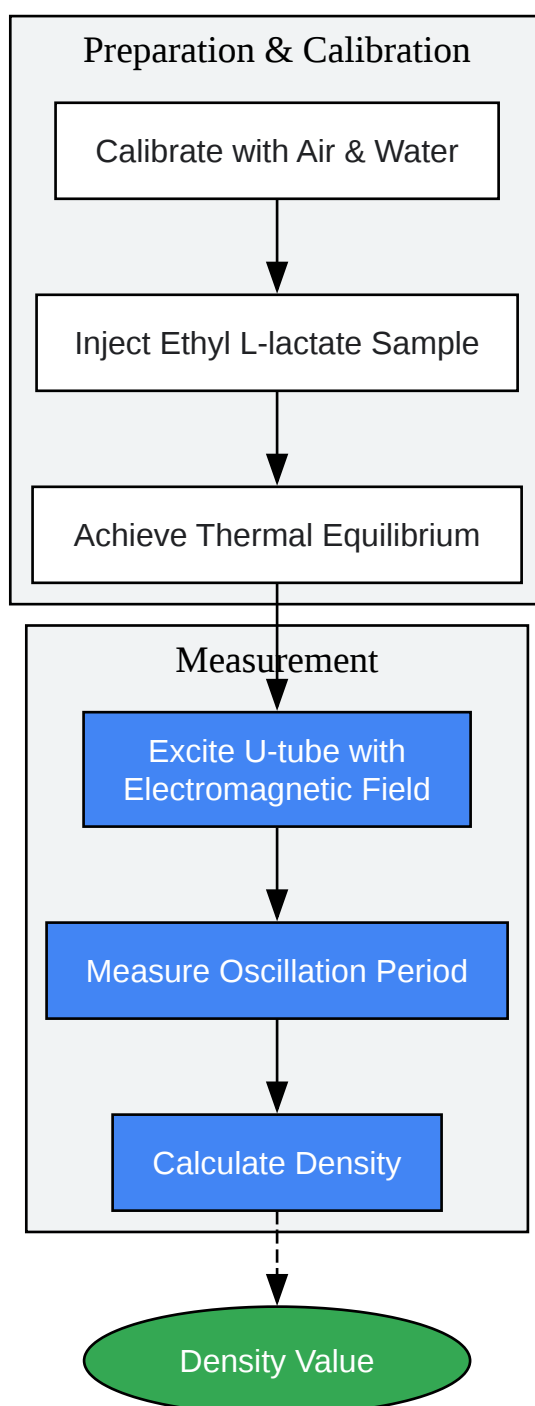
The density of **Ethyl L-lactate** is accurately measured using a vibrating tube densitometer. This method is based on the principle that the natural frequency of oscillation of a U-shaped tube changes with the mass of the fluid it contains.

Methodology:

- **Calibration:** The instrument is first calibrated using two fluids of known density, typically dry air and ultrapure water, at the desired measurement temperature. This calibration determines the instrument's constants.
- **Sample Injection:** A small, precise volume of **Ethyl L-lactate** (typically around 2 mL) is injected into the thermostated U-shaped tube, ensuring no air bubbles are present.
- **Temperature Equilibration:** The sample is allowed to reach thermal equilibrium with the Peltier-thermostated cell, which maintains a constant temperature with high precision (e.g., ± 0.02 K).
- **Frequency Measurement:** An electromagnetic field excites the U-tube, causing it to oscillate at its natural frequency. The instrument measures the period of this oscillation.

- **Density Calculation:** The density of the sample is calculated from the measured oscillation period and the previously determined instrument constants. The measurement is typically repeated multiple times to ensure accuracy and reproducibility.

Experimental Workflow: Density Measurement



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Caption: Workflow for density measurement using a vibrating tube densitometer.

Viscosity

Viscosity is a measure of a fluid's resistance to flow and is a critical parameter in applications involving fluid transport, mixing, and coating. The viscosity of **Ethyl L-lactate** decreases exponentially with increasing temperature.

Data Presentation: Dynamic Viscosity of Ethyl L-lactate

Temperature (°C)	Temperature (K)	Dynamic Viscosity (mPa·s or cP)
20	293.15	2.71 ^[2]
25	298.15	2.38
30	303.15	2.10
40	313.15	1.68
50	323.15	1.37
60	333.15	1.14

Note: Data is compiled from various sources and includes commonly cited literature values.

Experimental Protocol: Capillary Viscometry

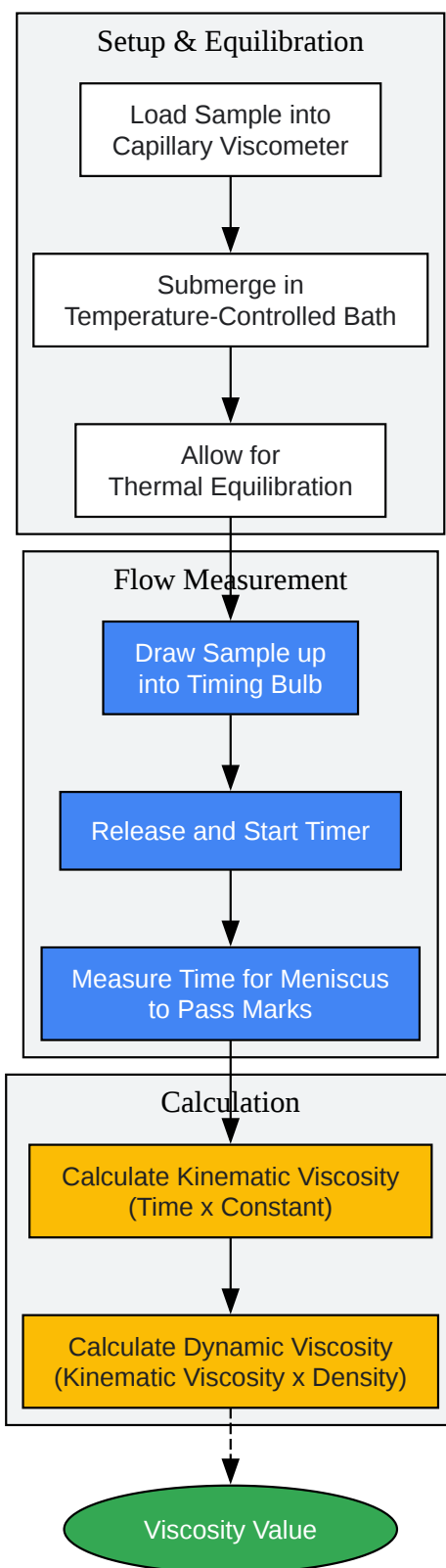
The viscosity of **Ethyl L-lactate** can be determined using a capillary viscometer, such as an Ubbelohde-type viscometer. This method measures the time required for a fixed volume of liquid to flow through a narrow capillary under a known pressure differential.

Methodology:

- **Viscometer Preparation:** A clean and dry capillary viscometer of an appropriate size for the expected viscosity range is selected.
- **Sample Loading:** A precise volume of **Ethyl L-lactate** is introduced into the viscometer.

- **Temperature Control:** The viscometer is vertically mounted in a temperature-controlled bath, ensuring the capillary section is fully submerged. The sample is allowed to equilibrate to the bath temperature (e.g., for at least 30 minutes).
- **Flow Time Measurement:** The liquid is drawn up through the capillary into the timing bulb by suction. The suction is then removed, and the time taken for the liquid meniscus to pass between two calibrated marks is measured accurately using a stopwatch.
- **Viscosity Calculation:** The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of **Ethyl L-lactate** at the same temperature. Multiple measurements are performed to ensure repeatability.

Experimental Workflow: Viscosity Measurement



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Caption: Workflow for viscosity measurement using a capillary viscometer.

Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. It is an important property in wetting, emulsification, and coating processes. The surface tension of **Ethyl L-lactate** decreases with increasing temperature.

Data Presentation: Surface Tension of Ethyl L-lactate

Temperature (°C)	Temperature (K)	Surface Tension (mN/m or dyn/cm)
20	293.15	30.0[2]
25	298.15	29.2
30	303.15	28.4
40	313.15	27.0
50	323.15	25.6

Note: Data is compiled from various sources. The value at 20°C is a commonly cited literature value.

Experimental Protocol: Drop Volume Tensiometry

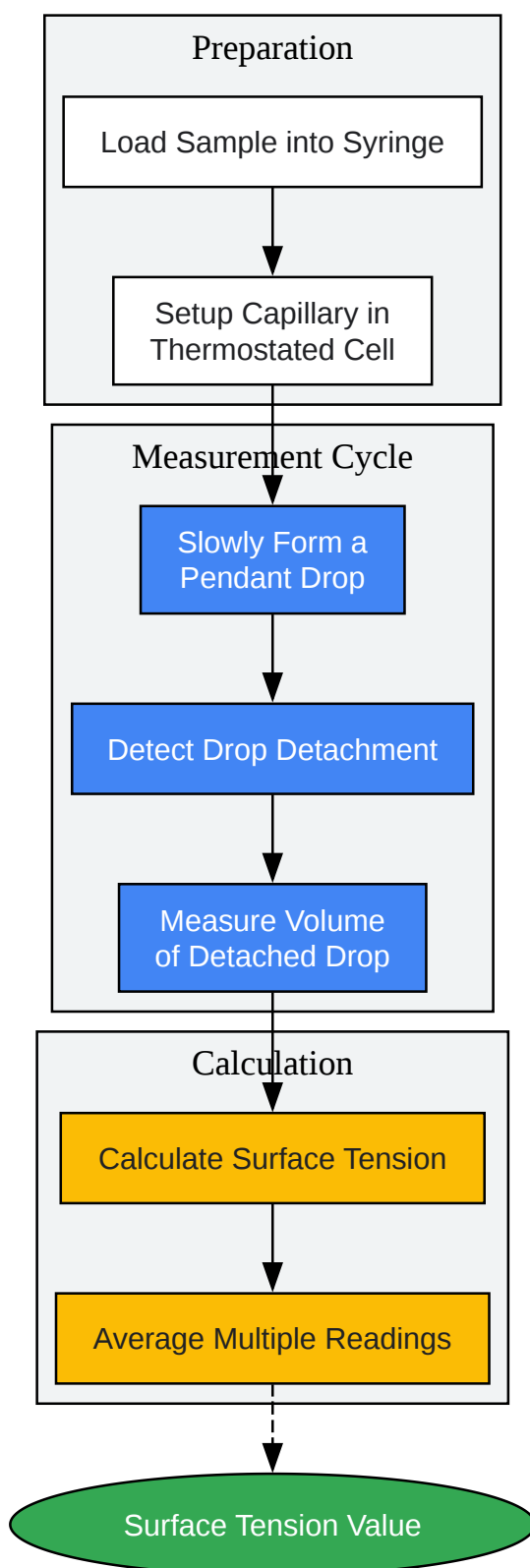
The surface tension of **Ethyl L-lactate** can be measured using a drop volume tensiometer. This technique determines the surface tension by measuring the volume of a drop of liquid as it detaches from a capillary tip.

Methodology:

- **Instrument Setup:** A clean capillary tube with a precisely known outer diameter is installed in the tensiometer. The instrument is calibrated and leveled.
- **Sample Loading:** The sample, **Ethyl L-lactate**, is loaded into a precision syringe connected to the capillary.
- **Temperature Control:** The measuring cell containing the capillary is thermostated to the desired temperature.

- **Drop Formation:** The syringe pump is activated to slowly form a pendant drop of **Ethyl L-lactate** at the tip of the capillary.
- **Detachment and Measurement:** The drop is allowed to grow until its weight exceeds the surface tension forces holding it to the capillary, at which point it detaches. A light barrier or camera system detects the moment of detachment. The instrument precisely measures the volume of the detached drop.
- **Surface Tension Calculation:** The surface tension is calculated from the volume of the detached drop, the density of the liquid, the gravitational acceleration, and the outer radius of the capillary tip, with appropriate correction factors applied. This process is repeated to obtain an average value.

Experimental Workflow: Surface Tension Measurement



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Caption: Workflow for surface tension measurement via drop volume tensiometry.

Thermal Conductivity

Thermal conductivity is the property of a material to conduct heat. It is essential for designing and modeling heat exchange processes. Data on the temperature dependence of the thermal conductivity of **Ethyl L-lactate** is sparse in the literature.

Data Presentation: Thermal Conductivity of Ethyl L-lactate

Temperature (°C)	Temperature (K)	Thermal Conductivity (W/m·K)
20	293.15	0.148

Note: The value is converted from 0.127 kcal/m-deg·hr.[2] Comprehensive temperature-dependent data is not readily available in the public literature.

Experimental Protocol: Transient Hot-Wire Method

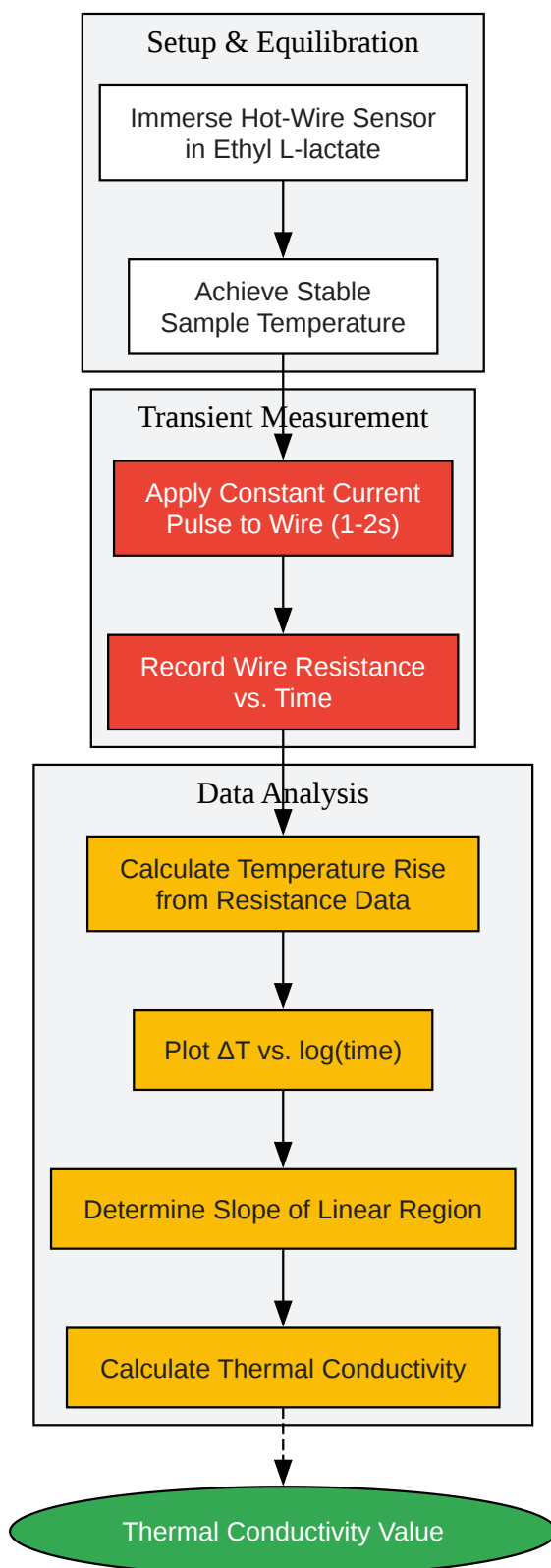
The thermal conductivity of liquids like **Ethyl L-lactate** is often measured using the transient hot-wire method. This is an absolute and highly accurate technique that minimizes the effects of convection.

Methodology:

- **Sensor Preparation:** A thin platinum wire, acting as both a heating element and a resistance thermometer, is immersed in the liquid sample within a measurement cell.
- **Temperature Equilibration:** The cell is placed in a thermostat to bring the **Ethyl L-lactate** sample to the desired, stable temperature.
- **Heating and Measurement:** A step-wise constant electric current is passed through the wire for a very short duration (typically 1-2 seconds). This generates a heat flux from the wire into the surrounding liquid.
- **Data Acquisition:** The change in the wire's electrical resistance over this short time is recorded with high precision. This resistance change is directly proportional to the temperature rise of the wire.

- **Thermal Conductivity Calculation:** The thermal conductivity of the liquid is determined from the slope of the line plotting the temperature increase of the wire against the logarithm of time. The theory assumes the wire is an infinitely long and thin line heat source.

Experimental Workflow: Thermal Conductivity Measurement



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Caption: Workflow for the transient hot-wire method for thermal conductivity.

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